

Application Notes and Protocols for Testing ORM-10962 Efficacy In Vitro

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Compound of Interest

Compound Name: ORM-10962

Cat. No.: B2992674

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Introduction

ORM-10962 is a potent and highly selective inhibitor of the sodium-calcium exchanger (NCX). [1][2][3][4] The NCX plays a crucial role in maintaining intracellular calcium homeostasis in cardiomyocytes and other excitable cells. Its dysregulation is implicated in various cardiovascular diseases, including cardiac arrhythmias. [5][6][7][8] These application notes provide detailed protocols for key in vitro assays to evaluate the efficacy of **ORM-10962** in a research setting.

Mechanism of Action of ORM-10962

The sodium-calcium exchanger is a bidirectional transmembrane protein that facilitates the exchange of three sodium ions (Na^+) for one calcium ion (Ca^{2+}). Its direction of transport (forward or reverse mode) depends on the transmembrane electrochemical gradients of Na^+ and Ca^{2+} . In the forward mode, NCX extrudes Ca^{2+} from the cell, while in the reverse mode, it brings Ca^{2+} into the cell.

ORM-10962 exerts its therapeutic effects by inhibiting both the forward and reverse modes of NCX. [1][2][3][4] This inhibition helps to prevent calcium overload in cardiomyocytes, a key factor in the development of delayed afterdepolarizations (DADs) and subsequent arrhythmias. [9] By modulating intracellular calcium levels, **ORM-10962** can attenuate cardiac alternans,

which are beat-to-beat fluctuations in action potential duration and calcium transient amplitude that can precede life-threatening arrhythmias.[5][7][8]

Data Presentation

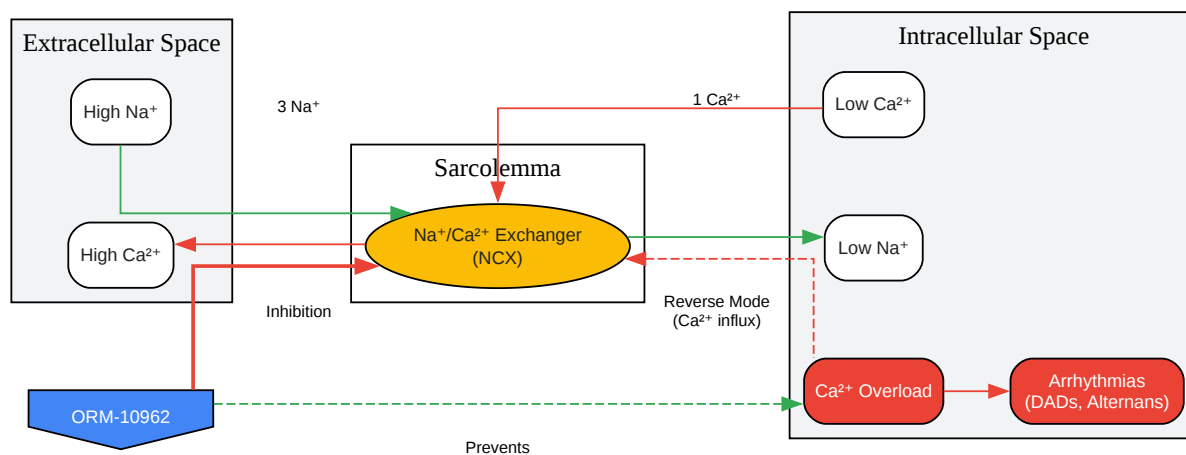
Table 1: Inhibitory Potency of ORM-10962 on Na⁺/Ca²⁺ Exchanger (NCX)

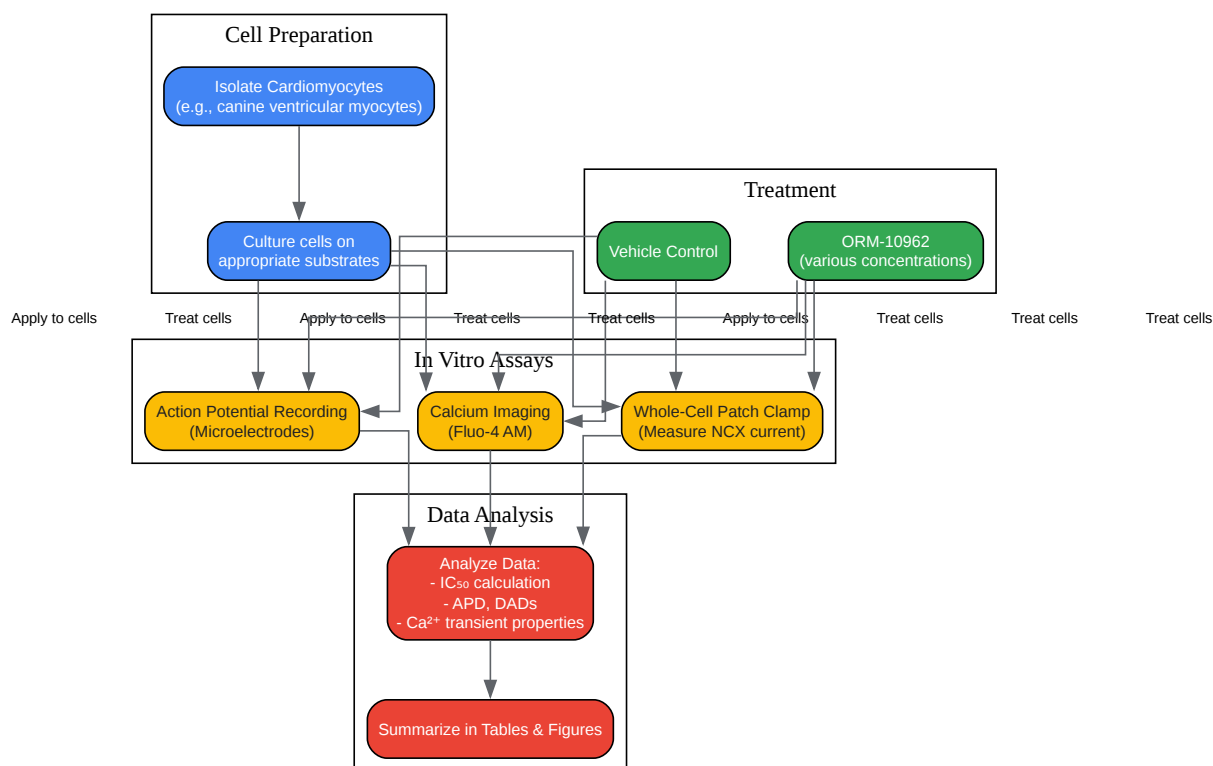
NCX Mode	IC ₅₀ (nM)	Cell Type	Reference
Forward Mode (Ca ²⁺ efflux)	55	Dog ventricular myocytes	[1][2]
Reverse Mode (Ca ²⁺ influx)	67	Dog ventricular myocytes	[1][2]

Table 2: Electrophysiological Effects of ORM-10962 in Cardiomyocytes

Parameter	Effect of ORM-10962 (1 μM)	Cell Type	Reference
Action Potential Duration (APD)	No significant change or slight increase in refractory period	Canine papillary muscle, Rabbit sinus node tissue	[4][6][10]
Delayed Afterdepolarizations (DADs)	Significant suppression of amplitude	Canine Purkinje fibers	[3][4]
Spontaneous Depolarization Slope	Considerably decreased	Rabbit sinus node tissue	[6][10]
Intracellular Ca ²⁺ Transient Amplitude	Increased	Rabbit sinus node cells	[6]
Diastolic Ca ²⁺ Level	Increased	Rabbit sinus node cells	[6]
Cardiac Alternans	Attenuated	Canine ventricular myocytes	[5][7][8]

Mandatory Visualizations





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